

Albendazole Historical Development and Approval Timeline

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Albendazole

CAS No.: 54965-21-8

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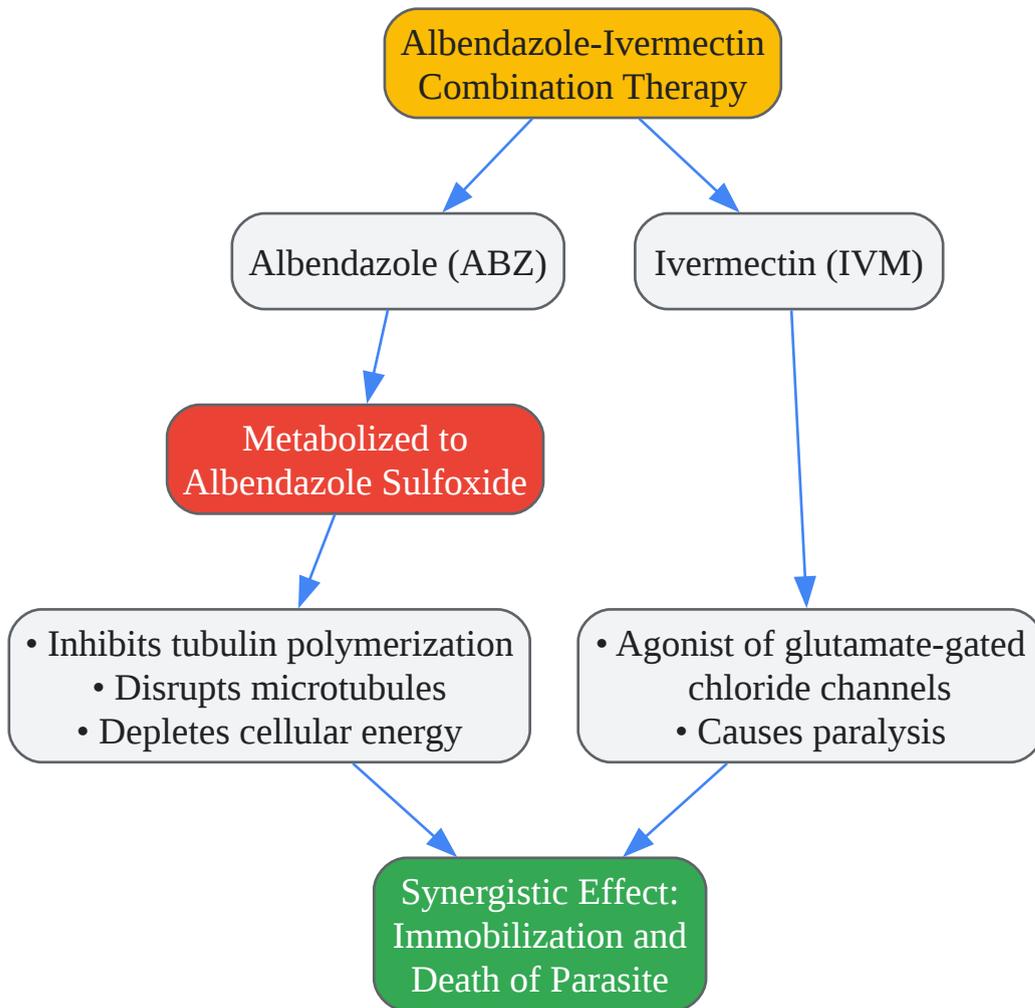
Year	Milestone	Key Event / Significance
1975	Discovery	Created by scientists at Smith, Kline and French laboratories [1].
1980s-1990s	Regulatory Approvals	Approved for hydatid disease and neurocysticercosis by the FDA [2] [3].
2018-present	Combination Therapy Development	Albendazole-ivermectin fixed-dose combination demonstrates superior efficacy against <i>Trichuris trichiura</i> compared to albendazole alone [4] [5].
2024	New Formulation Approval	First chewable albendazole tablet (400mg) from Mepro Pharmaceuticals receives WHO prequalification, enhancing treatment for children [6].
2025 (Jan)	Regulatory Milestone (EU)	Committee for Medicinal Products for Human Use (CHMP) adopted a positive opinion for ivermectin/albendazole fixed-dose combination to treat soil-transmitted helminths and lymphatic filariasis [4].

Expanded Applications and Current Research

Albendazole's development continues, with research exploring new therapeutic areas and optimizing existing treatments.

- **Mechanism of Action:** **Albendazole's** primary metabolite, **albendazole sulfoxide**, causes selective degeneration of cytoplasmic microtubules in parasitic worms by binding to the beta-tubulin subunit and inhibiting tubulin polymerization. This disrupts cellular processes, impairs glucose uptake, and depletes glycogen stores. At high concentrations, it inhibits key metabolic enzymes like malate dehydrogenase, leading to reduced ATP production, immobilization, and death of the parasite [2] [3].
- **Drug Repurposing in Oncology:** Preclinical studies indicate **albendazole** exhibits anticancer properties. Research in multiple myeloma models shows it **inhibits the NF-κB signaling pathway**, overcomes tumor stemness, and reverses resistance to the chemotherapeutic drug bortezomib [7] [2]. Its toxicity to cancer cells is linked to its foundational mechanism of microtubule disruption [2].
- **Combination Therapies for Enhanced Efficacy:** Fixed-dose co-formulations of **albendazole** and ivermectin represent a significant advancement. The two drugs act synergistically: ivermectin paralyzes parasites by targeting neuromuscular functions, while **albendazole** disrupts their metabolism and microtubular structure [4]. This approach is particularly effective against soil-transmitted helminths like *Trichuris trichiura* (whipworm), where **albendazole** monotherapy has lower efficacy [5].

The following diagram illustrates the synergistic mechanism of the **albendazole**-ivermectin combination therapy.



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Technical and Regulatory Considerations

For researchers, several technical aspects are critical in **albendazole's** application and development.

- **Pharmacokinetics and Bioavailability:** **Albendazole** has **low aqueous solubility and poor oral bioavailability (<5%)** [4]. Administration with a **high-fat meal significantly enhances absorption** [2] [3]. Its active metabolite, **albendazole** sulfoxide, is primarily metabolized by the liver via the cytochrome P450 system, with an elimination half-life of 8-12 hours [4] [2].
- **Adverse Effects and Monitoring:** Common adverse effects include headaches, abdominal pain, nausea, vomiting, and elevated liver enzymes [2]. Rare but serious side effects can involve bone marrow suppression (leukopenia, pancytopenia) [4] [2]. Monitoring recommendations include:
 - **Complete Blood Count (CBC) with differential**

- **Liver function tests** at the start of therapy and every two weeks during each 28-day treatment cycle [2].
- **Clinical Trial Landscape:** As of recent data, **albendazole** is involved in numerous clinical trials, including 7 in Phase 1, 42 in Phase 2, 30 in Phase 3, and 30 in Phase 4 [3]. Research focuses on new formulations (like micro-emulsions to improve solubility), combination therapies, and repurposing for new indications [2] [8].

Albendazole's journey from a foundational antiparasitic to a drug with modern combinatorial and repurposing applications demonstrates its continued scientific and clinical relevance.

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To cite this document: Smolecule. [Albendazole Historical Development and Approval Timeline].

Smolecule, [2026]. [Online PDF]. Available at:

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